

A Comprehensive Technical Guide to Cerulignone: Structure, Synthesis, and Scientific Applications

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Compound of Interest

Compound Name: Cerulignone

CAS No.: 493-74-3

Cat. No.: B1216784

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This in-depth guide serves as a technical resource for researchers, scientists, and professionals engaged in drug development, providing a thorough examination of **cerulignone**. The document elucidates its chemical architecture, details established synthetic methodologies, and discusses its physicochemical properties and potential applications.

The Chemical Architecture of Cerulignone

Cerulignone, systematically known as 3,3',5,5'-tetramethoxy-4,4'-diphenoquinone, is a symmetrical molecule derived from the oxidative coupling of two 2,6-dimethoxyphenol units.^[1]^[2] Its structure is characterized by a biphenyl core, where the two phenyl rings are linked and subsequently oxidized to a quinone system.

Key Identifiers:

- Synonyms: Coerulignone, Cedriret^[1]^[2]
- CAS Number: 493-74-3^[3]

- Molecular Formula: $C_{16}H_{16}O_6$ [3][4]
- Molecular Weight: 304.30 g/mol [3]

The IUPAC name, 4-(3,5-dimethoxy-4-oxocyclohexa-2,5-dien-1-ylidene)-2,6-dimethoxycyclohexa-2,5-dien-1-one, provides a precise description of its atomic connectivity.[5] The presence of four methoxy ($-OCH_3$) groups at the 3, 3', 5, and 5' positions and two carbonyl ($C=O$) groups within the rings defines its diphenoquinone nature. This extended conjugated system is responsible for its characteristic dark blue color.[3] **Cerulignone** is an achiral molecule, meaning it does not possess a non-superimposable mirror image.[4]

Caption: 2D Chemical Structure of **Cerulignone**.

Physicochemical Properties

The physical and chemical properties of **cerulignone** are critical for its handling, application, and analysis.

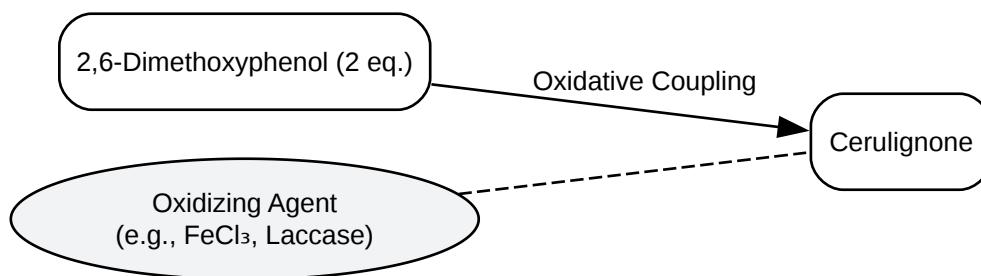
Property	Value	Source(s)
Appearance	Dark blue crystalline solid	[3]
Melting Point	293 °C (decomposes)	[2][6]
Boiling Point	629.9 °C at 760 mmHg	[6]
Density	1.27 g/cm ³	[6]
Solubility	Soluble in select organic solvents	[3]

Synthesis of Cerulignone

The primary synthetic route to **cerulignone** is the oxidative coupling of 2,6-dimethoxyphenol. This reaction exemplifies a classic phenolic coupling mechanism and can be facilitated by various oxidizing agents.

General Reaction Scheme

The synthesis involves the dimerization of two molecules of 2,6-dimethoxyphenol, leading to the formation of the **cerulignone** structure.



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Caption: General synthesis scheme of **cerulignone**.

Experimental Protocol: Ferric Chloride-Mediated Synthesis

This protocol outlines a standard laboratory procedure for synthesizing **cerulignone** using ferric chloride (FeCl₃) as the oxidant.

Materials:

- 2,6-Dimethoxyphenol
- Methanol
- Ferric chloride (FeCl₃)
- Distilled water
- Standard laboratory glassware and equipment

Procedure:

- Reactant Preparation: Dissolve 2,6-dimethoxyphenol in methanol in a suitable reaction flask equipped with a magnetic stirrer.
- Oxidant Preparation: Prepare an aqueous solution of ferric chloride.

- **Reaction:** Slowly add the ferric chloride solution to the stirred solution of 2,6-dimethoxyphenol at ambient temperature. The formation of a dark blue precipitate indicates the progress of the reaction.
- **Isolation:** After the reaction is complete (typically 1-2 hours), collect the solid product by vacuum filtration.
- **Washing:** Wash the crude product with distilled water to remove inorganic salts, followed by a rinse with cold methanol to remove unreacted starting material.
- **Drying:** Dry the purified **cerulignone** under vacuum.

Self-Validation: The synthesis is initially validated by the appearance of the characteristic blue product. Definitive confirmation is achieved through melting point analysis, which should align with the literature value of approximately 293 °C (with decomposition).^{[2][6]} Further structural verification should be performed using spectroscopic methods.

Spectroscopic Characterization

The structural elucidation of **cerulignone** relies on a combination of spectroscopic techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Due to the molecule's symmetry, the ¹H and ¹³C NMR spectra are relatively simple, showing characteristic signals for the methoxy and quinone ring protons and carbons.
- **Infrared (IR) Spectroscopy:** The IR spectrum displays prominent absorption bands corresponding to the C=O stretching of the quinone carbonyl groups and the C-O stretching of the methoxy ether linkages.
- **Mass Spectrometry (MS):** Mass spectral analysis confirms the molecular weight, with the molecular ion peak observed at an m/z value corresponding to its molecular formula, C₁₆H₁₆O₆.^{[3][4]}

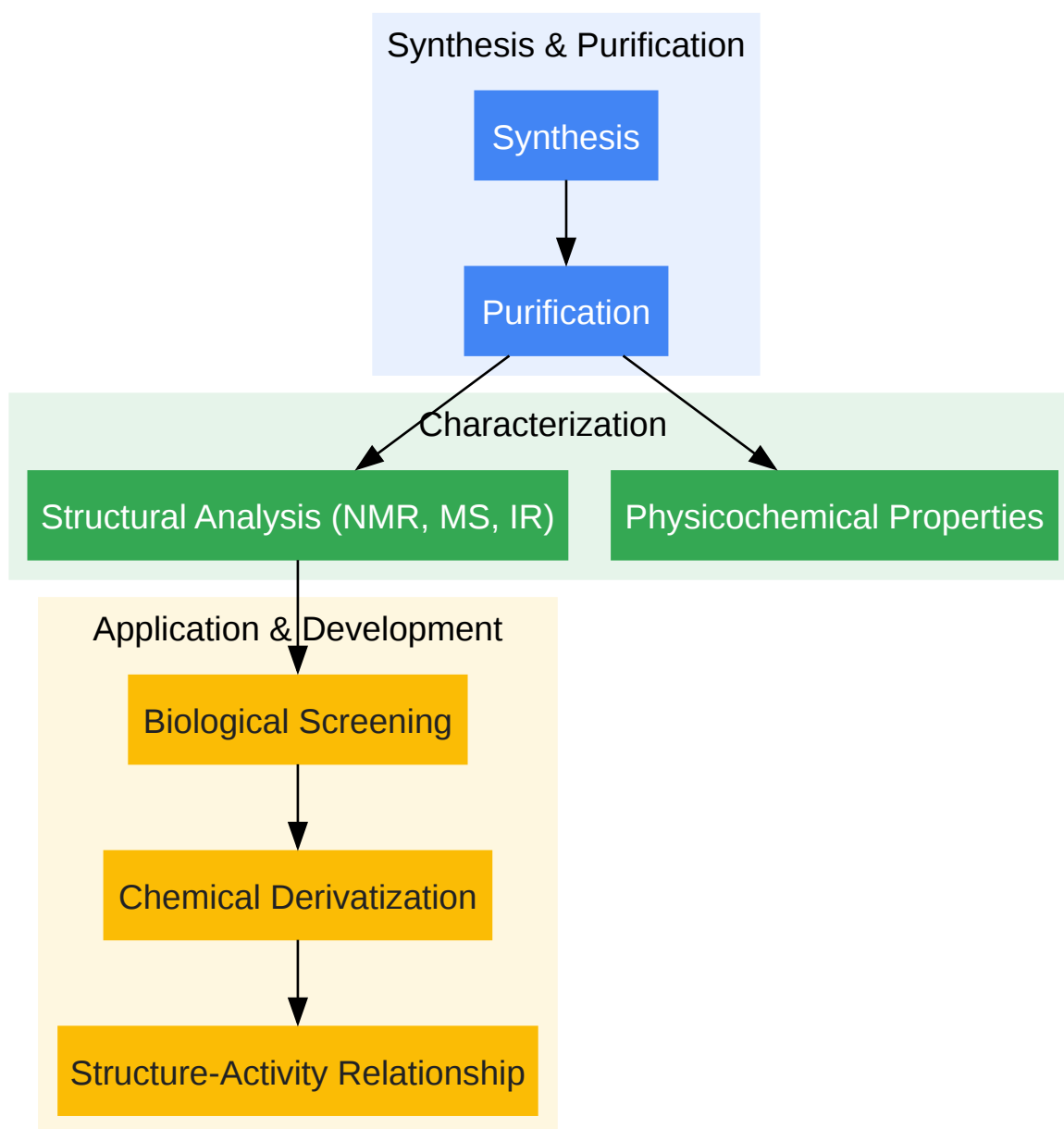
Potential Applications in Research and Drug Development

Cerulignone's distinct structure and reactivity make it a compound of interest for various scientific disciplines.

- **Synthetic Intermediate:** It serves as a valuable intermediate in the synthesis of more complex organic molecules.[\[3\]](#)
- **Bioactivity Exploration:** Quinone-containing compounds are known for their diverse biological activities. The redox-active nature of the quinone moiety in **cerulignone** suggests potential for applications in areas such as antimicrobial or anticancer research.
- **Colorant Industry:** Its intense and stable blue color makes it a candidate for use as a dye or pigment.[\[3\]](#)

Logical Workflow for Cerulignone Research and Development

The following workflow provides a structured approach for the investigation and potential development of **cerulignone**-based applications.



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Caption: A logical workflow for the synthesis, characterization, and application of **cerulignone**.

Conclusion

Cerulignone is a chemically significant molecule with a well-defined structure and accessible synthetic pathway. While its direct applications are still under investigation, its potential as a synthetic precursor and a scaffold for developing novel bioactive agents ensures its continued

relevance in the scientific community. This guide has provided a comprehensive technical overview to support and inspire further research into this intriguing compound.

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